

Application Notes and Protocols for ONT-093 in In Vivo Mouse Models

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Compound of Interest

Compound Name: *Ont-093*

Cat. No.: *B1684371*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **ONT-093** (also known as OC144-093), a potent and orally bioavailable inhibitor of P-glycoprotein (P-gp), in preclinical in vivo mouse models. The following sections detail its mechanism of action, summarize key quantitative data from preclinical studies, and provide step-by-step experimental protocols.

Mechanism of Action

ONT-093 functions as a non-competitive inhibitor of the P-glycoprotein (P-gp) efflux pump, a member of the ATP-binding cassette (ABC) transporter family. P-gp is frequently overexpressed in cancer cells, where it actively transports a wide range of chemotherapeutic agents out of the cell, leading to multidrug resistance (MDR). By inhibiting P-gp, **ONT-093** effectively restores the intracellular concentration and enhances the efficacy of co-administered anticancer drugs in resistant tumors. Preclinical studies have demonstrated that **ONT-093** can reverse MDR to common chemotherapeutics such as paclitaxel and doxorubicin.

Quantitative Data Summary

The following tables summarize the reported dosages and pharmacokinetic parameters of **ONT-093** in mouse models from preclinical studies.

Table 1: **ONT-093** Dosage in Murine Tumor Models

Tumor Model	Mouse Strain	Therapeutic Agent	ONT-093 Dose (mg/kg)	Administration Route	Dosing Schedule	Outcome
P388/ADR Leukemia (Doxorubicin-Resistant)	Not Specified	Doxorubicin	75	Oral (p.o.)	Not Specified	Increased lifespan of doxorubicin-treated mice by >100%
MDR Human Breast Carcinoma Xenograft	Not Specified	Paclitaxel	100	Oral (p.o.)	Not Specified	Significantly enhanced in vivo antitumor activity of paclitaxel
MDR Human Colon Carcinoma Xenograft	Not Specified	Paclitaxel	100	Oral (p.o.)	Not Specified	Significantly enhanced in vivo antitumor activity of paclitaxel

Table 2: Pharmacokinetic Profile of **ONT-093** in Rodents

Parameter	Value	Species
Oral Bioavailability	>50%	Rodents

Experimental Protocols

This section provides detailed protocols for utilizing **ONT-093** in conjunction with chemotherapeutic agents in mouse xenograft models.

Protocol 1: Evaluation of **ONT-093** in a Doxorubicin-Resistant Leukemia Model

Objective: To assess the efficacy of **ONT-093** in reversing doxorubicin resistance in a P388/ADR leukemia mouse model.

Materials:

- P388/ADR leukemia cells
- Appropriate mouse strain (e.g., BALB/c)
- Doxorubicin
- **ONT-093**
- Vehicle for oral gavage (e.g., 0.5% methylcellulose)
- Standard animal housing and monitoring equipment

Procedure:

- Cell Culture and Implantation:
 - Culture P388/ADR cells according to standard protocols.
 - Implant a predetermined number of P388/ADR cells intraperitoneally (i.p.) into mice.
- Animal Randomization and Grouping:
 - Once tumors are established (e.g., palpable or based on a pilot study timeline), randomize mice into the following groups (n=8-10 mice/group):
 - Group 1: Vehicle control (oral gavage)
 - Group 2: Doxorubicin alone
 - Group 3: **ONT-093** alone (75 mg/kg, p.o.)

- Group 4: Doxorubicin + **ONT-093** (75 mg/kg, p.o.)
- Drug Preparation and Administration:
 - Prepare a suspension of **ONT-093** in the chosen vehicle for oral administration.
 - Prepare doxorubicin solution for its designated route of administration (e.g., i.p. or intravenous).
 - Administer **ONT-093** orally one hour prior to the administration of doxorubicin to allow for absorption and P-gp inhibition.
 - Follow a predetermined treatment schedule (e.g., daily for 5 days).
- Monitoring and Endpoint:
 - Monitor animal body weight and overall health daily.
 - The primary endpoint is typically overall survival. Record the date of death for each animal.
 - Calculate the percent increase in lifespan (%ILS) for each treatment group compared to the control group.

Protocol 2: Evaluation of **ONT-093** in a Paclitaxel-Resistant Solid Tumor Xenograft Model

Objective: To determine the ability of **ONT-093** to enhance the antitumor activity of paclitaxel in a multidrug-resistant human breast or colon carcinoma xenograft model.

Materials:

- MDR human breast or colon carcinoma cell line
- Immunocompromised mice (e.g., athymic nude or SCID)
- Paclitaxel

- **ONT-093**

- Vehicle for oral gavage
- Matrigel (optional, for subcutaneous implantation)
- Calipers for tumor measurement

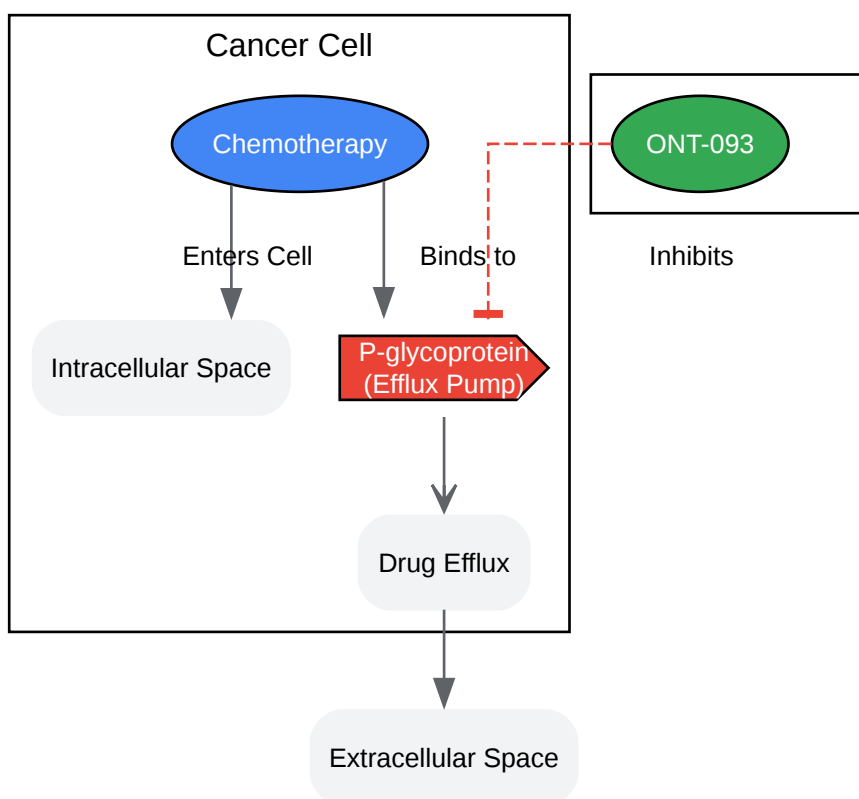
Procedure:

- Cell Culture and Tumor Implantation:
 - Culture the selected MDR cancer cell line.
 - Subcutaneously implant the cancer cells (typically mixed with Matrigel) into the flank of each mouse.
- Tumor Growth Monitoring and Randomization:
 - Monitor tumor growth regularly using calipers.
 - When tumors reach a mean volume of approximately 100-150 mm³, randomize the mice into treatment groups:
 - Group 1: Vehicle control (oral gavage)
 - Group 2: Paclitaxel alone
 - Group 3: **ONT-093** alone (100 mg/kg, p.o.)
 - Group 4: Paclitaxel + **ONT-093** (100 mg/kg, p.o.)
- Drug Preparation and Administration:
 - Prepare **ONT-093** suspension for oral administration.
 - Prepare paclitaxel for its appropriate administration route (e.g., i.p. or i.v.).
 - Administer **ONT-093** orally one hour before paclitaxel administration.

- Establish a treatment schedule (e.g., twice weekly for 3 weeks).
- Efficacy Assessment:
 - Measure tumor volume with calipers 2-3 times per week.
 - Monitor animal body weight and clinical signs of toxicity.
 - The primary endpoint is typically tumor growth inhibition (TGI).
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., weight, histology, biomarker analysis).

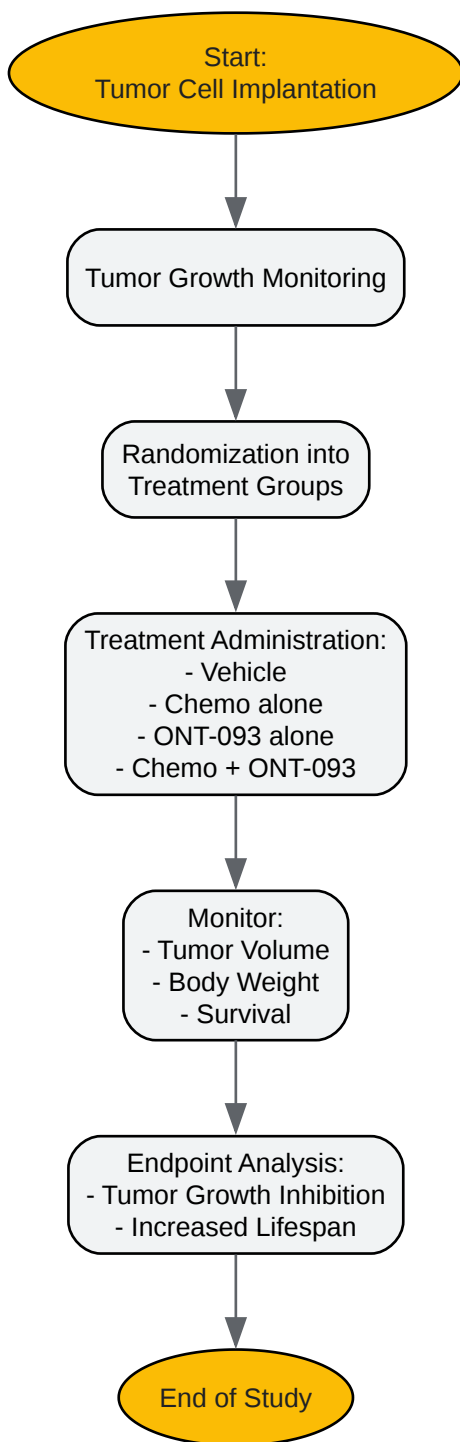
Visualizations

The following diagrams illustrate the mechanism of action of **ONT-093** and a typical experimental workflow for in vivo studies.



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Caption: Mechanism of **ONT-093** action in a cancer cell.



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Caption: Experimental workflow for **ONT-093** in vivo studies.

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